

Application of 6-(Hydroxymethyl)pyridin-2-ol in Agrochemical Research

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Compound of Interest

Compound Name: 6-(Hydroxymethyl)pyridin-2-ol

Cat. No.: B1322426

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Abstract:

This document provides detailed application notes and protocols relevant to the potential use of **6-(Hydroxymethyl)pyridin-2-ol** and its structural analogs in the field of agrochemical research. While direct experimental data on the agrochemical activity of **6-(Hydroxymethyl)pyridin-2-ol** is limited in publicly available literature, this report synthesizes information from studies on closely related pyridin-2-one and pyridine derivatives to provide representative methodologies and potential applications. The content is intended for researchers, scientists, and drug development professionals engaged in the discovery and development of novel agrochemicals.

Introduction

Pyridin-2-one and pyridine moieties are prevalent scaffolds in a variety of biologically active compounds, including pharmaceuticals and agrochemicals. Their unique chemical properties and ability to interact with a wide range of biological targets make them attractive starting points for the design of new herbicides, fungicides, and insecticides. **6-(Hydroxymethyl)pyridin-2-ol**, a functionalized pyridin-2-one, possesses reactive sites that can be utilized for the synthesis of a diverse library of derivatives for agrochemical screening. This document outlines potential applications and provides detailed protocols for the evaluation of such compounds.

Potential Agrochemical Applications

Based on the biological activities of structurally similar compounds, **6-(Hydroxymethyl)pyridin-2-ol** and its derivatives may exhibit the following agrochemical properties:

- **Herbicidal Activity:** Pyridine derivatives have been shown to act as herbicides. For example, some trifluoromethyl-substituted pyridines have demonstrated utility as herbicides[1][2]. The pyridin-2-one scaffold is also found in compounds with phytotoxic activity[3].
- **Fungicidal Activity:** Various pyridine derivatives are known to possess fungicidal properties, indicating a potential application in controlling plant pathogenic fungi[4][5].
- **Insecticidal Activity:** Although less commonly reported for this specific scaffold, some pyridine-containing compounds have been developed as insecticides[6].

Data Presentation: Biological Activity of Related Pyridine Derivatives

The following tables summarize the biological activity of pyridine derivatives that are structurally related to **6-(Hydroxymethyl)pyridin-2-ol**. This data is provided to illustrate the potential efficacy of this class of compounds.

Table 1: Herbicidal Activity of Pyridine Derivatives

Compound/Derivative Class	Target Weed Species	Activity Type	Efficacy	Reference
Pyridin-2(1H)-ones	Ipomoea grandifolia, Cucumis sativus	Phytotoxic	Selective activity against dicotyledonous species	[3]
Trifluoromethyl-substituted Pyridinols	General Weeds	Herbicide	Effective	[1][2]
2,6-substituted Pyridine Compounds	General Weeds	Herbicide	Effective	[7]
3-(2-pyridinyl)-benzothiazol-2-one derivatives	Broadleaf weeds	Post-emergence herbicide	High potency	[8]

Table 2: Fungicidal Activity of Pyridine Derivatives

Compound/Derivative Class	Target Fungal Species	Activity Type	Efficacy	Reference
Pyridine derivatives	General Fungi	Fungicide	Effective	[4]
Pyrazolo[5,4-b]pyridine/pyridine-6-ones	Aspergillus niger, Helminthosporium oryzae, Pyricularia oryzae	Antifungal	Moderate to good	[5]
4-Phenyl-6-trifluoromethyl-2-aminopyrimidines	Botrytis cinerea	Fungicide	Excellent	[6]

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the agrochemical potential of **6-(Hydroxymethyl)pyridin-2-ol** and its derivatives. These are generalized methods based on standard practices in agrochemical research.

Protocol for In Vitro Fungicidal Activity Assay

This protocol describes a method to assess the efficacy of a test compound in inhibiting the growth of a plant pathogenic fungus in vitro.

Materials:

- Test compound (e.g., **6-(Hydroxymethyl)pyridin-2-ol** derivative)
- Dimethyl sulfoxide (DMSO)
- Potato Dextrose Agar (PDA) medium
- Plant pathogenic fungus (e.g., *Botrytis cinerea*, *Fusarium oxysporum*)
- Sterile petri dishes (90 mm)
- Sterile cork borer (5 mm)
- Incubator

Procedure:

- Preparation of Test Compound Stock Solution: Dissolve the test compound in DMSO to a concentration of 10 mg/mL.
- Preparation of Media with Test Compound: Autoclave the PDA medium and cool it to 50-55°C. Add the test compound stock solution to the molten PDA to achieve the desired final concentrations (e.g., 1, 5, 10, 25, 50 µg/mL). Also, prepare a control plate with DMSO only.
- Pouring Plates: Pour approximately 20 mL of the amended PDA into each sterile petri dish and allow it to solidify.

- Inoculation: Place a 5 mm mycelial plug, taken from the edge of an actively growing culture of the test fungus, in the center of each PDA plate.
- Incubation: Incubate the plates at $25 \pm 2^{\circ}\text{C}$ in the dark.
- Data Collection: Measure the radial growth of the fungal colony in two perpendicular directions at regular intervals (e.g., 24, 48, 72 hours) until the fungus in the control plate reaches the edge of the plate.
- Calculation of Inhibition: Calculate the percentage inhibition of mycelial growth using the following formula: $\% \text{ Inhibition} = ((dc - dt) / dc) * 100$ where dc is the average diameter of the fungal colony in the control plate and dt is the average diameter of the fungal colony in the treated plate.
- Determination of EC50: The effective concentration required to inhibit 50% of fungal growth (EC50) can be determined by probit analysis of the dose-response data.

Protocol for Herbicidal Activity Screening (Post-emergence)

This protocol outlines a method for evaluating the post-emergence herbicidal activity of a test compound on target weed species.

Materials:

- Test compound
- Acetone
- Tween-20 (surfactant)
- Distilled water
- Pots with soil
- Seeds of target weed species (e.g., *Amaranthus retroflexus*, *Abutilon theophrasti*) and a crop species (e.g., wheat, corn) for selectivity testing.

- Greenhouse or growth chamber with controlled conditions
- Spray bottle or automated sprayer

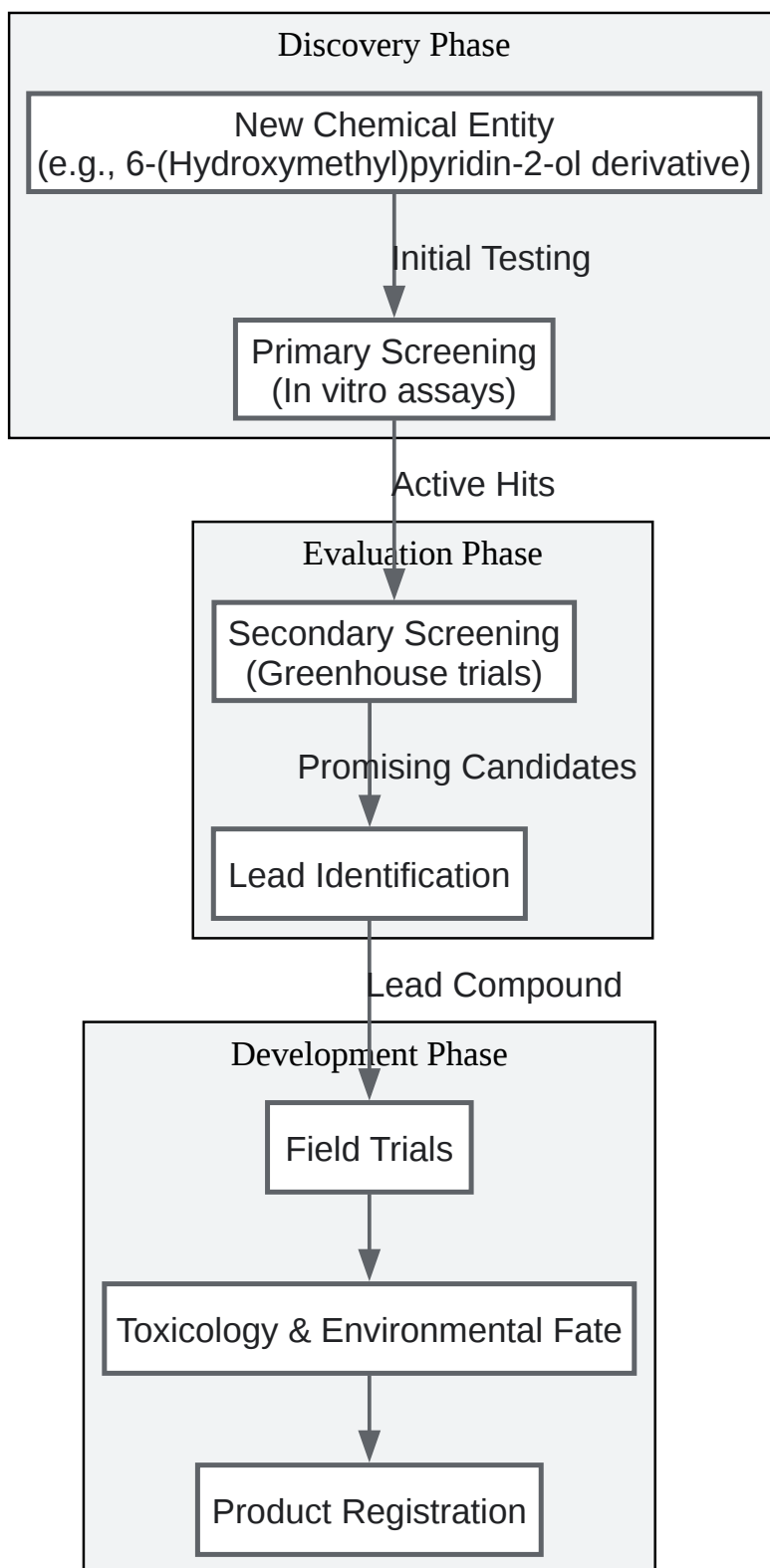
Procedure:

- **Plant Growth:** Sow the seeds of the weed and crop species in pots filled with a suitable soil mix. Grow the plants in a greenhouse or growth chamber (e.g., 25/20°C day/night temperature, 14-hour photoperiod) until they reach the 2-3 leaf stage.
- **Preparation of Spray Solution:** Dissolve the test compound in acetone and then dilute with distilled water containing a surfactant (e.g., 0.1% Tween-20) to achieve the desired application rates (e.g., 75, 150, 300 g/ha). Prepare a control solution with acetone and surfactant only.
- **Application:** Spray the plants uniformly with the test solutions until the foliage is thoroughly wet.
- **Observation:** Return the pots to the greenhouse or growth chamber.
- **Data Collection:** Assess the herbicidal injury visually at 7 and 14 days after treatment (DAT) using a rating scale from 0 to 100%, where 0% represents no injury and 100% represents complete plant death. Also, record phytotoxicity symptoms such as chlorosis, necrosis, and stunting.
- **Data Analysis:** Analyze the data to determine the dose-response relationship and the selectivity of the compound between weed and crop species.

Visualizations

Experimental Workflow for Agrochemical Screening

The following diagram illustrates a typical workflow for the screening and evaluation of a new chemical entity (NCE) for agrochemical applications.

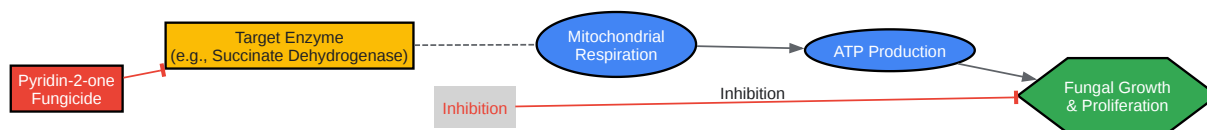


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Caption: A generalized workflow for the discovery and development of a new agrochemical.

Hypothetical Signaling Pathway for Fungicidal Action

This diagram depicts a hypothetical signaling pathway that could be targeted by a pyridin-2-one-based fungicide, leading to the inhibition of fungal growth.



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Caption: A hypothetical mechanism of action for a pyridin-2-one based fungicide.

Conclusion

While direct evidence for the agrochemical applications of **6-(Hydroxymethyl)pyridin-2-ol** is currently scarce, the broader class of pyridine and pyridin-2-one derivatives shows significant promise in the development of new herbicides and fungicides. The protocols and data presented herein provide a solid foundation for researchers to explore the potential of **6-(Hydroxymethyl)pyridin-2-ol** and its analogs as novel agrochemical agents. Further synthesis and biological evaluation are warranted to fully elucidate the potential of this chemical scaffold in agriculture.

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